

# Personal protective equipment for handling 7-Bromo-2-chloroquinoxaline

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## Compound of Interest

Compound Name: 7-Bromo-2-chloroquinoxaline

Cat. No.: B184729

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## Essential Safety and Handling Guide for 7-Bromo-2-chloroquinoxaline

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **7-Bromo-2-chloroquinoxaline** (CAS No: 89891-65-6). Adherence to these procedures is essential for ensuring a safe laboratory environment and minimizing exposure risks.

## Hazard Identification and Classification

**7-Bromo-2-chloroquinoxaline** is classified as a hazardous substance. Based on the Globally Harmonized System (GHS), it presents the following hazards<sup>[1]</sup>:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed<sup>[1]</sup>.
- Skin Irritation (Category 2): Causes skin irritation<sup>[1]</sup>.
- Serious Eye Irritation (Category 2A): Causes serious eye irritation<sup>[1]</sup>.
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation<sup>[1]</sup>.

GHS Pictogram:

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.

- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the primary defense against exposure. The following table summarizes the required PPE for handling **7-Bromo-2-chloroquinoxaline**.

Body Part	Required PPE	Specifications and Best Practices
Hands	Chemical-resistant gloves	Double-gloving with nitrile or neoprene gloves is recommended. Inspect gloves for any signs of degradation or perforation before use. Change gloves immediately if contaminated[2].
Eyes & Face	Safety glasses with side shields or chemical splash goggles. A face shield is recommended for operations with a higher risk of splashing.	Must meet appropriate national standards (e.g., ANSI Z87.1 in the US). A face shield should be worn in addition to goggles when handling larger quantities or during procedures with a high splash potential[2][3].
Body	Laboratory coat	A flame-resistant lab coat is recommended. Ensure the coat is fully buttoned to provide maximum coverage[2].
Respiratory	Use in a certified chemical fume hood	All handling of solid or solutions of the compound should be performed in a well-ventilated chemical fume hood to avoid inhalation of dust or vapors[2][3]. If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges may be required.
Feet	Closed-toe, chemical-resistant footwear	Protects feet from spills and falling objects[3].

# Operational Plan: Step-by-Step Handling Procedures

A standardized operational plan is critical for minimizing exposure and preventing contamination.

## 1. Preparation and Engineering Controls:

- Designate a specific area within the laboratory for handling **7-Bromo-2-chloroquinoxaline**.
- Work within a certified chemical fume hood to control airborne particles[2][3].
- Ensure an eyewash station and safety shower are readily accessible[4].
- Have all necessary equipment (spatulas, weighing paper, reaction vessels) clean and readily accessible within the fume hood.

## 2. Weighing and Transferring:

- Perform all weighing and transferring of the solid compound within the chemical fume hood to contain any dust.
- Use a micro-spatula to handle the solid and avoid creating dust.
- If preparing a solution, add the solid to the solvent slowly to prevent splashing.

## 3. Post-Handling:

- Decontaminate all surfaces and equipment that have come into contact with the chemical using an appropriate solvent.
- Remove and dispose of contaminated PPE in the designated waste container[2].
- Wash hands thoroughly with soap and water after handling, even if gloves were worn[3].

# Disposal Plan

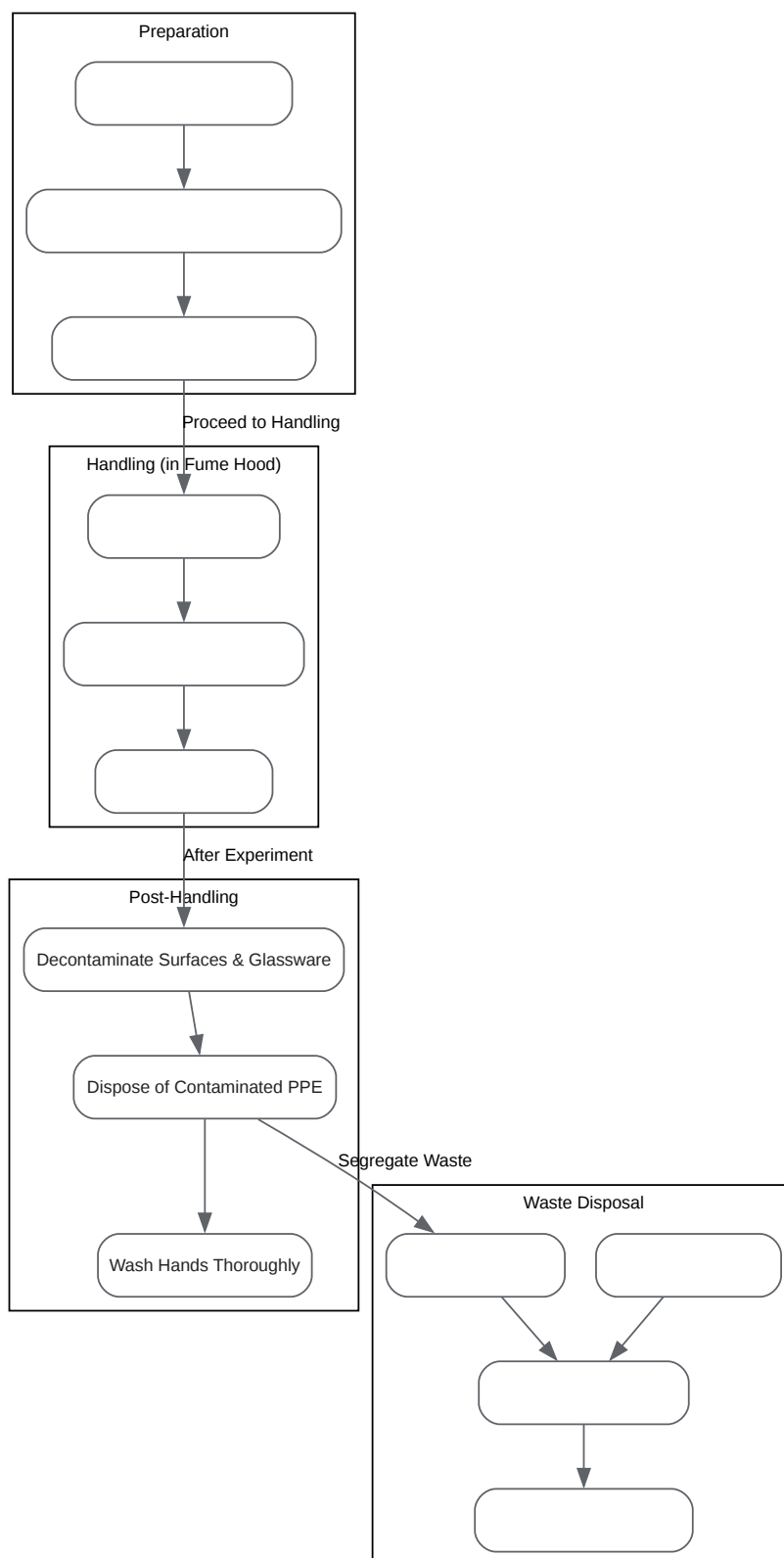
Proper disposal of **7-Bromo-2-chloroquinoxaline** and its containers is imperative to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Solid Waste	Collect all solid waste, including contaminated weighing paper, gloves, and disposable labware, in a dedicated, clearly labeled hazardous waste container. The label should read "Halogenated Organic Solid Waste" and list "7-Bromo-2-chloroquinoxaline" as a constituent <sup>[2]</sup> .
Liquid Waste	Collect all liquid waste containing 7-Bromo-2-chloroquinoxaline in a dedicated, clearly labeled hazardous waste container. The label should read "Halogenated Organic Liquid Waste" and list all chemical constituents.
Empty Containers	Triple rinse containers with a suitable solvent. The rinsate should be collected and treated as hazardous waste. Puncture and dispose of the container in accordance with local regulations <sup>[4]</sup> .

## Emergency Procedures

Exposure Route	First Aid Protocol
If Swallowed	Immediately call a poison center or doctor. Rinse mouth. Do NOT induce vomiting[4].
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor[4].
If on Skin	Wash with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention[3][5].
If Inhaled	Move the person to fresh air and keep comfortable for breathing. Seek medical attention if you feel unwell[3][5].

## Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **7-Bromo-2-chloroquinoxaline**.



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## References

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